

Standard Operating Procedure: Disposal of 4-Fluorophenyl Pivalate

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Compound of Interest

Compound Name: 4-Fluorophenyl pivalate

CAS No.: 183280-13-9

Cat. No.: B6317736

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Executive Summary & Immediate Directive

4-Fluorophenyl pivalate (CAS 183280-13-9) is a halogenated ester used primarily as an intermediate in organic synthesis. For disposal purposes, it must be classified as Halogenated Organic Waste.

CRITICAL SAFETY ALERT: Upon hydrolysis (contact with water, bases, or acids), this compound releases 4-Fluorophenol, a toxic and corrosive agent capable of penetrating skin. Disposal protocols must prioritize moisture exclusion and segregation from aqueous waste streams to prevent unintentional hydrolysis and toxic off-gassing.

Chemical Identity & Hazard Profiling

Effective disposal requires understanding the compound's lifecycle and breakdown products.

Parameter	Data	Operational Implication
Chemical Name	4-Fluorophenyl pivalate	Primary identifier for waste tags.
CAS Number	183280-13-9	Use for regulatory manifesting.
Molecular Formula	C ₁₁ H ₁₃ FO ₂	Fluorine content mandates "Halogenated" stream.
Physical State	Liquid / Low-melting Solid	May require heating or solvent dissolution for transfer.
Hydrolysis Products	4-Fluorophenol + Pivalic Acid	High Toxicity Risk: 4-Fluorophenol is a skin permeator and corrosive.
Flash Point	>100°C (Predicted)	Combustible. Store away from open flames/sparks.

The Hydrolysis Risk Mechanism

Understanding the degradation pathway is vital for safety. In the presence of moisture or high pH, the ester bond cleaves:

Disposal Consequence: Never dispose of this chemical in aqueous waste containers, particularly those with high pH (basic), as this accelerates the release of toxic phenols.

Pre-Disposal Handling & PPE

Treat **4-Fluorophenyl pivalate** as a potential source of HF (hydrogen fluoride) precursors during thermal destruction, and as a source of phenol toxicity during handling.

Personal Protective Equipment (PPE) Matrix

Zone	Required Equipment	Rationale
Ocular	Chemical Splash Goggles	Prevent corneal damage from potential splashes/aerosols.
Dermal (Hands)	Double Nitrile or Viton Gloves	Standard nitrile provides splash protection; double gloving protects against permeation of the fluorophenol metabolite.
Respiratory	Fume Hood (Face Velocity >100 fpm)	Essential to capture volatile organic vapors.
Body	Lab Coat (Cotton/Poly blend)	Standard barrier protection.

Step-by-Step Disposal Workflow

Phase A: Waste Stream Segregation

Rule: Do not mix with Non-Halogenated Solvents. Most institutional incinerators separate halogenated (Cl, F, Br) waste because its combustion generates acidic gases (like HF/HCl) that require special scrubbers. Mixing this compound into a non-halogenated stream can damage facility infrastructure and violate EPA permits.

Phase B: Container Packaging

- **Select Container:** Use a chemically compatible container, preferably HDPE (High-Density Polyethylene) or Glass (Amber preferred if light sensitive).
- **Solvent Rinse:** If the material is residual in a flask:
 - Dissolve in a minimal amount of compatible solvent (e.g., Dichloromethane or Acetone).
 - Note: Dichloromethane is preferred as it is already a halogenated solvent, keeping the waste stream consistent.
- **Transfer:** Pour the solution into the Halogenated Organic Waste container.

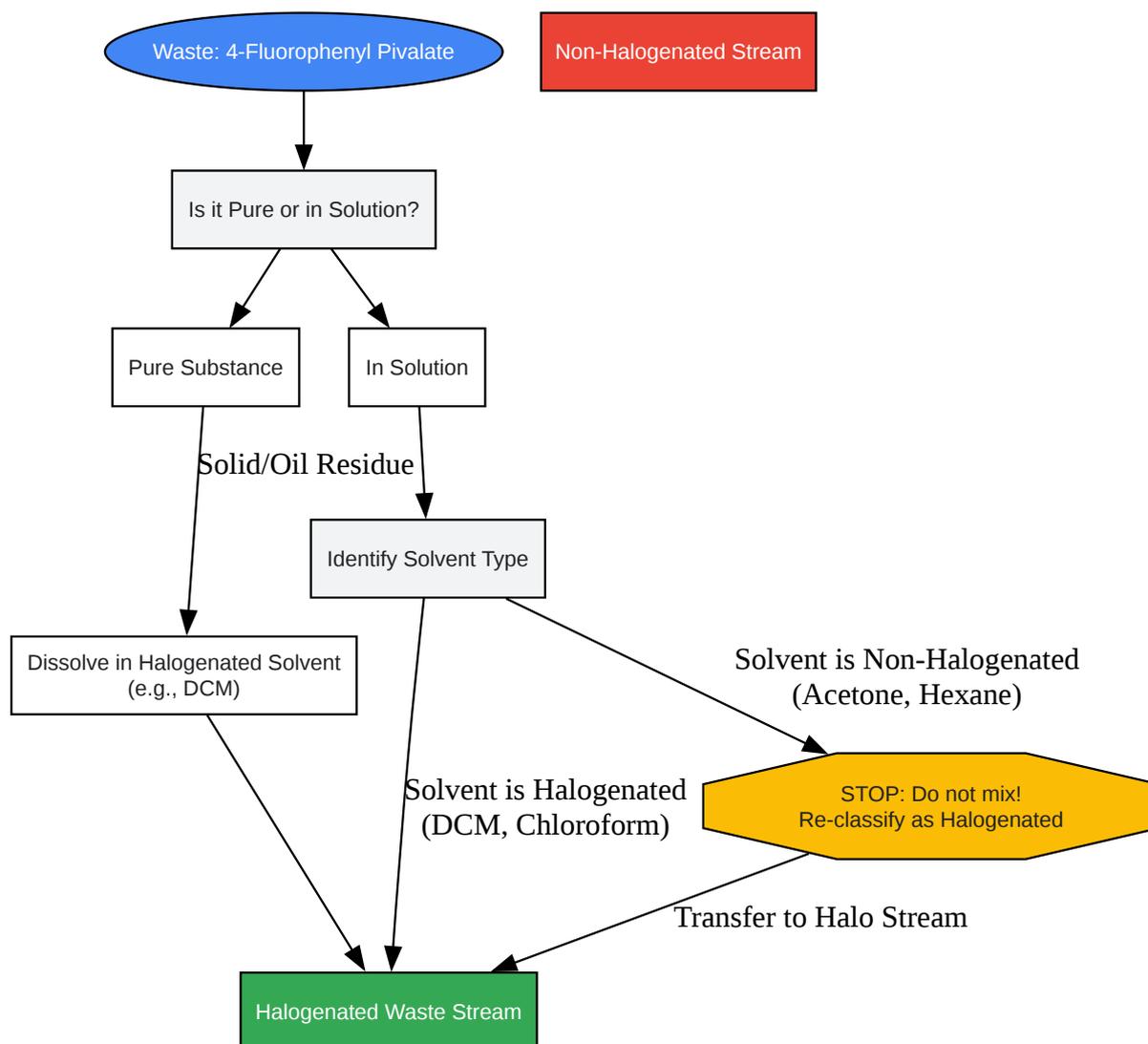
- Seal: Cap tightly. Ensure the cap liner is Teflon (PTFE) or Polyethylene to prevent swelling.

Phase C: Labeling & Handover[1]

- Labeling: Attach a hazardous waste tag immediately.
 - Chemical Name: Write "**4-Fluorophenyl pivalate**" clearly. Do not use abbreviations/structures.
 - Constituents: List the solvent used (e.g., "90% Dichloromethane, 10% **4-Fluorophenyl pivalate**").
 - Hazard Checkbox: Check "Toxic" and "Irritant".
- Storage: Store in a Secondary Containment Tray in a satellite accumulation area (SAA) until pickup.
- Handover: Schedule pickup with your Environmental Health & Safety (EHS) department.

Visual Decision Tree: Disposal Logic

The following diagram illustrates the logical flow for determining the correct waste stream, ensuring compliance and safety.



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Figure 1: Decision logic for segregating **4-Fluorophenyl pivalate** waste. Note the critical requirement to default to the Halogenated Stream due to the fluorine atom.

Emergency Procedures (Spill Response)

In the event of a spill outside the fume hood:

- Evacuate: Clear the immediate area.

- Ventilate: If safe, open windows or increase ventilation.
- PPE Up: Wear goggles, lab coat, and double gloves.
- Absorb: Use an inert absorbent material (Vermiculite, Sand, or Commercial Spill Pads).
 - Do not use paper towels if the substance is concentrated, as this increases surface area for evaporation.
- Collect: Scoop absorbed material into a wide-mouth jar.
- Decontaminate: Wash the surface with a mild detergent and water. Collect the rinsate as hazardous waste.[1]
- Disposal: Label the debris container as "Debris contaminated with **4-Fluorophenyl pivalate**" and process as solid hazardous waste.

Regulatory & Compliance Context (RCRA)

While **4-Fluorophenyl pivalate** is not explicitly "P-listed" (acutely toxic) under US EPA RCRA regulations, it must be characterized by the generator.

- Characteristic of Toxicity: Due to the 4-fluorophenol moiety.
- Halogen Content: Most commercial incinerators require segregation of halogenated organics >1000 ppm.

Final Note: Always consult your institution's specific Chemical Hygiene Plan (CHP) as local regulations may be stricter than federal guidelines.

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